

# A Comprehensive Technical Guide to Boc-L-Threonine (Boc-Thr-OH)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of N-α-(tert-Butoxycarbonyl)-L-threonine (**Boc-Thr-OH**), a critical building block in peptide synthesis and various applications within drug development. This document outlines its physical appearance, storage conditions, and physicochemical characteristics, and provides standardized experimental protocols for its analysis.

## **Physicochemical Properties**

**Boc-Thr-OH** is commercially available as a white to off-white crystalline powder.[1][2][3] Its structural integrity and purity are paramount for successful downstream applications, particularly in solid-phase peptide synthesis (SPPS).

### **Quantitative Data Summary**

The following table summarizes the key physicochemical properties of **Boc-Thr-OH** compiled from various suppliers. It is important to note that values such as melting point can exhibit batch-to-batch variability.



Property	Value	References
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO <sub>5</sub>	[2][4][5]
Molecular Weight	219.23 g/mol	[4]
Melting Point	80-82 °C	[6]
Optical Rotation	$[\alpha]^{20}/D$ $-8.5 \pm 1^{\circ}$ , c = 1% in acetic acid	[6]
Appearance	White to off-white powder/crystal	[1][2][6]

### **Solubility**

**Boc-Thr-OH** is soluble in a range of organic solvents commonly used in peptide synthesis.[6] [7] While precise quantitative solubility data is not widely published, it is known to be soluble in:

- Chloroform
- Dichloromethane
- Ethyl Acetate
- Dimethyl sulfoxide (DMSO)
- Acetone

For a related compound, Boc-Thr(Bzl)-OH, it is described as "clearly soluble" at a concentration of 1 mmole in 2 ml of Dichloromethane. Another similar compound, Fmoc-Thr(tBu)-OH, is reported to have a solubility of 100 mg/mL in DMSO.[8] This suggests that **Boc-Thr-OH** likely has good solubility in these solvents.

## Storage and Handling

Proper storage and handling of **Boc-Thr-OH** are crucial to prevent degradation and maintain its quality. The tert-butoxycarbonyl (Boc) protecting group is susceptible to cleavage under acidic conditions.



### **Recommended Storage Conditions**

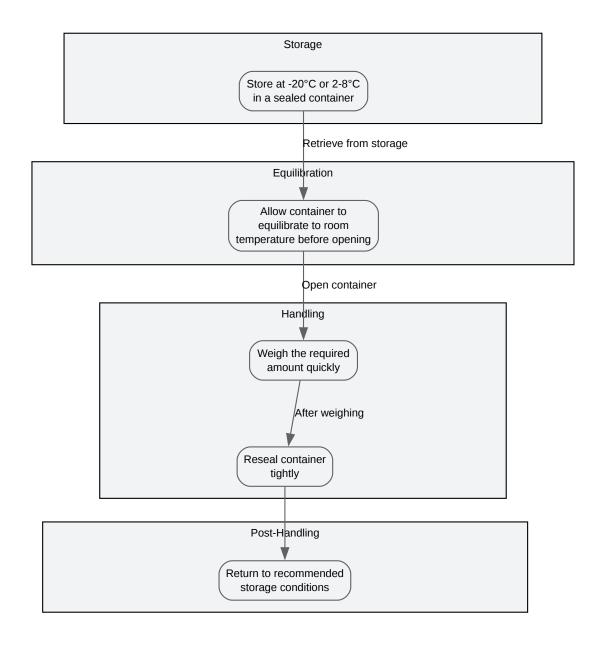
For optimal stability, the following storage conditions are recommended:

Condition	Temperature	Duration	Notes
Long-term	-20°C	Years	Store in a tightly sealed container in a dry, dark place.
Short-term	2-8°C	Weeks to Months	Protect from moisture.
Transport	Ambient	[9]	

## **Handling Workflow**

The following diagram outlines the recommended workflow for handling **Boc-Thr-OH** to minimize degradation from atmospheric moisture.





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**Boc-Thr-OH** Handling Workflow

## **Experimental Protocols**

The following are representative protocols for the analytical characterization of **Boc-Thr-OH**.



### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

Objective: To confirm the chemical structure and purity of **Boc-Thr-OH**.

#### Methodology:

- Sample Preparation: Dissolve 5-10 mg of Boc-Thr-OH in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub> or CDCl₃) in a clean 5 mm NMR tube.
- ¹H NMR Acquisition:
  - Acquire a standard one-dimensional proton NMR spectrum.
  - Typical parameters include a 90° pulse width, a relaxation delay of 1-2 seconds, and 16-32 scans.
  - Expected signals include a singlet around 1.4 ppm corresponding to the nine protons of the Boc group, and characteristic multiplets for the threonine backbone protons.
- <sup>13</sup>C NMR Acquisition:
  - Acquire a proton-decoupled carbon-13 NMR spectrum.
  - Typical parameters include a 30° pulse width, a relaxation delay of 2 seconds, and a sufficient number of scans for adequate signal-to-noise (e.g., 1024 or more).
  - Key signals to identify include the carbonyl carbons of the carboxylic acid and the carbamate, the quaternary carbon of the Boc group, and the carbons of the threonine backbone.

### **High-Performance Liquid Chromatography (HPLC)**

Objective: To determine the purity of **Boc-Thr-OH** and identify any potential impurities.

#### Methodology:

• Sample Preparation: Prepare a stock solution of **Boc-Thr-OH** in a suitable solvent (e.g., acetonitrile/water mixture) at a concentration of approximately 1 mg/mL. Filter the sample



through a 0.45 µm syringe filter before injection.

- HPLC Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm).
  - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
  - Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
  - Gradient: A linear gradient from low to high percentage of Mobile Phase B over 20-30 minutes.
  - Flow Rate: 1.0 mL/min.
  - Detection: UV at 210-220 nm.
  - Injection Volume: 10-20 μL.
- Data Analysis: Integrate the peak areas to calculate the purity of the **Boc-Thr-OH** sample.

### Mass Spectrometry (MS)

Objective: To confirm the molecular weight of **Boc-Thr-OH**.

#### Methodology:

- Sample Preparation: Prepare a dilute solution of Boc-Thr-OH in a suitable solvent compatible with electrospray ionization (e.g., methanol or acetonitrile with 0.1% formic acid).
- · Mass Spectrometry Conditions:
  - Ionization Mode: Electrospray Ionization (ESI), typically in positive or negative ion mode.
  - Analyzer: Time-of-Flight (TOF) or Quadrupole.
  - Scan Range: A range appropriate to detect the molecular ion, for example, m/z 100-500.

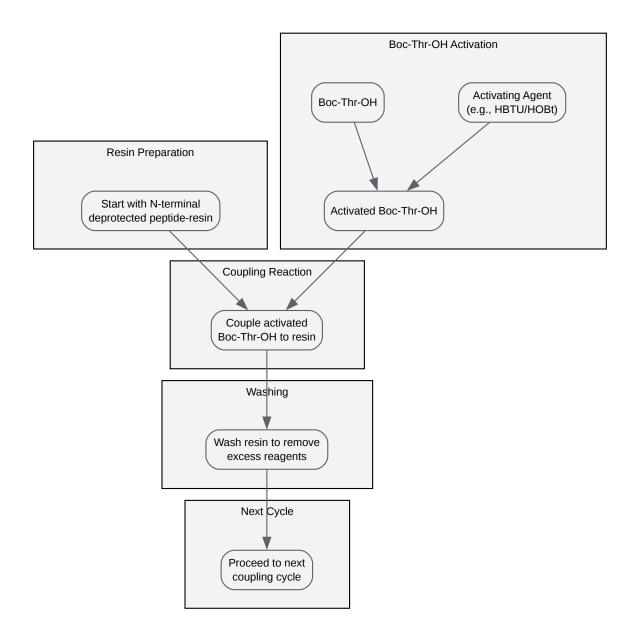


• Data Analysis: In positive ion mode, expect to observe the protonated molecule [M+H]<sup>+</sup> at m/z 220.12. In negative ion mode, the deprotonated molecule [M-H]<sup>-</sup> at m/z 218.11 may be observed. The presence of adducts with sodium [M+Na]<sup>+</sup> or other ions is also possible.

## **Logical Relationships in Application**

The primary application of **Boc-Thr-OH** is in solid-phase peptide synthesis (SPPS). The following diagram illustrates the logical steps of incorporating a **Boc-Thr-OH** residue into a growing peptide chain.





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**Boc-Thr-OH** Incorporation in SPPS



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